

# Cinoctramide: Unraveling a Limited Scientific History

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## Compound of Interest

Compound Name: Cinoctramide

Cat. No.: B1606319

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Despite a thorough investigation of scientific literature and patent databases, detailed information regarding the discovery, synthesis, and pharmacological profile of **cinoctramide** remains largely unavailable in the public domain. This technical overview serves to consolidate the limited existing data and highlight the current knowledge gaps surrounding this particular chemical entity.

**Cinoctramide**, chemically identified as octahydro-1-(3,4,5-trimethoxycinnamoyl)azocine, possesses a structure that suggests potential pharmacological activity, combining a substituted cinnamic acid moiety with an azocine ring. However, the original research detailing its synthesis, the scientists and institutions behind its discovery, and its initial biological evaluation are not readily accessible in prominent scientific journals or patent filings.

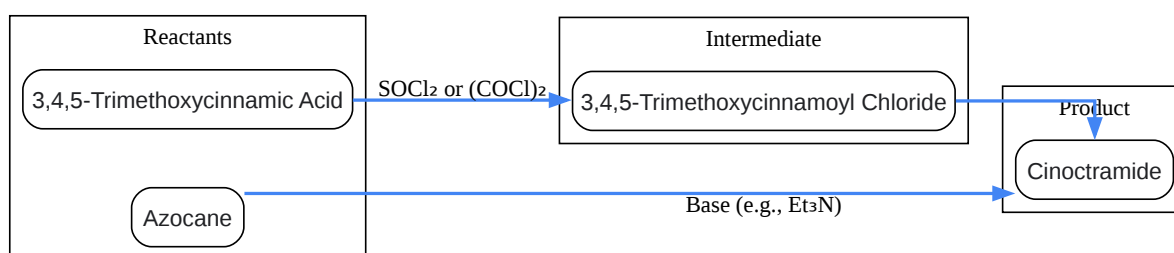
## Chemical Structure and Properties

Property	Value
IUPAC Name	1-(azocan-1-yl)-3-(3,4,5-trimethoxyphenyl)prop-2-en-1-one
Molecular Formula	C <sub>19</sub> H <sub>27</sub> NO <sub>4</sub>
Molecular Weight	333.42 g/mol
CAS Number	28598-08-5

## Synthesis

While the specific, original synthesis protocol for **cinoctramide** could not be located, its structure suggests a plausible synthetic route involving the condensation of 3,4,5-trimethoxycinnamoyl chloride with azocane (octahydroazocine). This type of amide bond formation is a common reaction in medicinal chemistry.

A generalized synthetic pathway can be proposed as follows:



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Figure 1: A plausible synthetic pathway for **cinocetramide**.

## Pharmacological Profile

Information regarding the pharmacological activity, mechanism of action, and potential therapeutic applications of **cinocetramide** is not available in the reviewed scientific literature. The 3,4,5-trimethoxycinnamoyl moiety is found in other compounds with diverse biological activities, but this does not allow for specific conclusions about **cinocetramide** itself.

## Conclusion

The history of the discovery and synthesis of **cinocetramide** is not well-documented in accessible scientific and patent literature. While its chemical structure is known, the absence of published research on its synthesis, pharmacology, and toxicology means that a comprehensive technical guide cannot be constructed at this time. Further investigation into

older, less-digitized chemical archives or internal company documents, if they exist, would be necessary to uncover the origins and scientific journey of this compound.

Due to the limited availability of information on **cinocetramide**, we are unable to provide a more in-depth analysis. However, we would be pleased to generate a detailed technical guide on a more extensively researched compound with a similar structural motif, should you be interested.

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